

# In Vitro Antiviral Spectrum of Compound 15f: A Technical Overview

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## Compound of Interest

Compound Name: Antiviral agent 15

Cat. No.: B15143635

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This technical guide provides a comprehensive overview of the in vitro antiviral activity of "Compound 15f," a novel clofazimine derivative. The document details its broad-spectrum antiviral effects, mechanism of action, and the experimental methodologies used for its evaluation. All data is presented to facilitate comparative analysis and further research in the field of antiviral drug development.

## Quantitative Antiviral Activity

Compound 15f has demonstrated significant in vitro efficacy against two distinct and medically important viruses: Rabies virus (RABV) and a pseudotyped Severe Acute Respiratory Syndrome Coronavirus 2 (pSARS-CoV-2). The key quantitative metrics for its antiviral activity are summarized in the table below.

Virus Target	EC50 ( $\mu\text{M}$ )	IC50 ( $\mu\text{M}$ )	CC50 ( $\mu\text{M}$ )	Selectivity Index (SI)	Cell Line
Rabies Virus (RABV)	1.45	1.45	>323	223	N/A
Pseudotyped SARS-CoV-2 (pSARS-CoV-2)	14.6	N/A	>89.1	6.1	N/A

EC50 (Half-maximal effective concentration), IC50 (Half-maximal inhibitory concentration), CC50 (Half-maximal cytotoxic concentration), SI (Selectivity Index = CC50/EC50 or CC50/IC50). Data sourced from studies on clofazimine derivatives.[1][2][3]

## Dual-Target Mechanism of Action

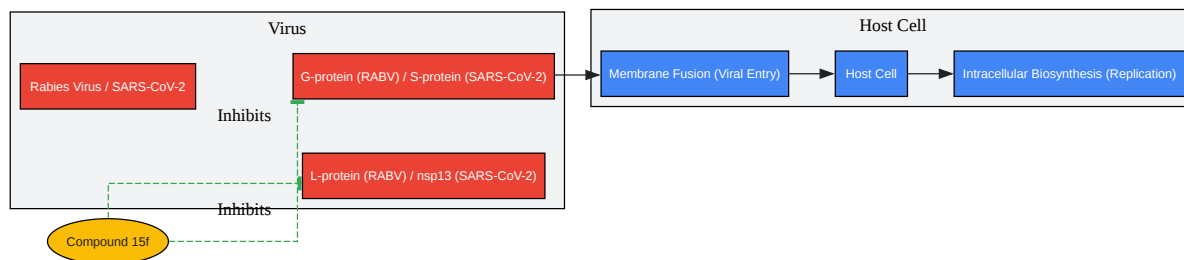
Compound 15f exhibits a sophisticated dual-target mechanism of action that interferes with two critical stages of the viral life cycle: viral entry and intracellular replication. This dual action contributes to its potent, broad-spectrum antiviral effects.[1][2]

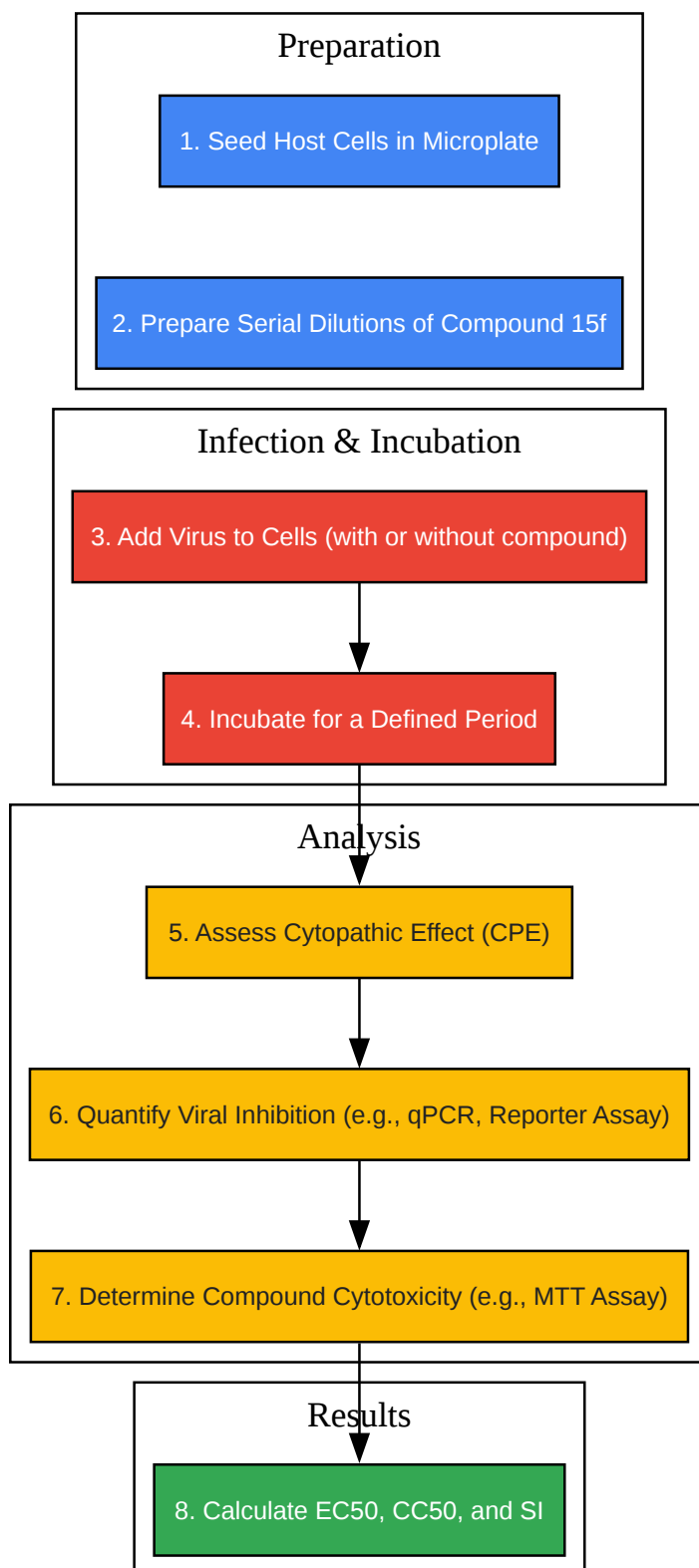
### Inhibition of Viral Entry

The compound effectively blocks the membrane fusion process, a crucial step for viral entry into the host cell. It achieves this by targeting the specific glycoproteins on the viral envelope responsible for fusion: the G-protein in Rabies virus and the Spike (S) protein in SARS-CoV-2.

### Inhibition of Intracellular Biosynthesis

Following potential entry, Compound 15f continues to exert its antiviral effect by inhibiting viral replication within the host cell. It targets key viral enzymes essential for biosynthesis: the L-protein (RNA-dependent RNA polymerase) in Rabies virus and the nsp13 helicase in SARS-CoV-2.





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## References

- 1. Clofazimine derivatives as potent broad-spectrum antiviral agents with dual-target mechanism - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. [researchgate.net](#) [[researchgate.net](#)]
- 3. [researchgate.net](#) [[researchgate.net](#)]
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